

CCT251545 cell-based assay Wnt pathway

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Compound Focus: CCT251545

Cat. No.: S522971

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Introduction to CCT251545

CCT251545 is a potent, orally bioavailable small-molecule inhibitor initially discovered through high-throughput cell-based screening of Wnt pathway activity [1]. Subsequent target identification studies revealed that it functions as a highly selective chemical probe for the human Mediator complex-associated protein kinases CDK8 and CDK19 [2] [3]. This dual activity makes it a valuable tool for investigating the interplay between transcriptional regulation and Wnt signaling in both physiological and disease contexts.

The compound exhibits a type 1 binding mode confirmed by X-ray crystallography, involving insertion of the CDK8 C-terminus into the ligand binding site [3]. Unlike type II inhibitors of CDK8/19, **CCT251545** displays potent cell-based activity, enabling investigation of CDK8/19 function in cellular models and in vivo [2].

Mechanism of Action

Primary Targets: CDK8 and CDK19

CCT251545 directly inhibits the kinase activity of CDK8 and CDK19 with high selectivity. Key binding characteristics include:

- **Biochemical Potency:** Demonstrates K_d values of 36 nM for CDK8 and 102 nM for CDK19 in displacement assays [3]

- **High Selectivity:** Exhibits >100-fold selectivity over 291 other kinases [2] [3]
- **Cellular Target Engagement:** Live-cell occupancy assays show K_d-apparent values of ≤10 nM for both CDK8 and CDK19 without collateral binding to other CDKs at concentrations below 1 μM [4]

Wnt Pathway Modulation

CCT251545 potently inhibits Wnt/β-catenin signaling through its action on CDK8/19, which function as context-dependent regulators of β-catenin/TCF-mediated transcription [3]. The compound alters Wnt pathway-regulated gene expression without destabilizing TCF1 or TCF4 proteins [5].

Additional Signaling Effects

Beyond Wnt pathway modulation, **CCT251545** affects other CDK8/19-dependent processes:

- **STAT1 Signaling:** Reduces phosphorylation of STAT1 at SER727, serving as a proximal biomarker of CDK8 kinase activity in vitro and in vivo [2] [3]
- **Limited Off-target Effects:** At 1 μM, shows minimal activity against broad panels of enzymes, receptors, and ion channels, with only GSK3α (IC₅₀ = 462 nM), GSK3β (IC₅₀ = 690 nM), and PRKCQ (IC₅₀ = 122 nM) identified as potential off-target kinases [4]

Experimental Protocols

In Vitro Cell-Based Assays

A. Wnt Pathway Reporter Assay in 7dF3 Cells

Purpose: Quantify inhibition of Wnt pathway activity [5]

Materials:

- 7dF3 cells (or other Wnt-responsive cell lines: HEK293, SW480, LS174T, COLO205)
- **CCT251545:** Prepare serial dilutions in DMSO (stock concentration: 30 mg/mL, 71.1 mM)
- Appropriate cell culture medium
- 96-well cell culture plates
- Cell lysis buffer (e.g., Cells-to-cDNA II Cell Lysis Buffer)

- RT-PCR reagents for target gene detection

Procedure:

- Seed 7dF3 cells at 20,000 cells/well into 96-well plates
- Incubate overnight to allow cell attachment
- Treat cells with **CCT251545** across concentration range (9.1 μ M to 0.068 nM)
- Incubate for 2 h or 6 h at 37°C
- Wash cells with PBS and store at -80°C
- Lyse cells using Cells-to-cDNA II Cell Lysis Buffer
- Transfer lysates to PCR plates for gene expression analysis
- Quantify Wnt target gene expression using TaqMan assays [5]

B. CDK8/19 Target Engagement Assay

Purpose: Confirm cellular target engagement through biomarker analysis [2] [3]

Materials:

- SW620 human colorectal cancer cells or other appropriate cell lines
- **CCT251545** serial dilutions in DMSO
- Lysis buffer with phosphatase inhibitors
- Phospho-STAT1 (SER727) antibodies for Western blot

Procedure:

- Culture SW620 cells to 70-80% confluence
- Treat with **CCT251545** across concentration range (recommended: 1 nM to 1 μ M)
- Incubate for 6-24 hours
- Lyse cells and quantify protein concentration
- Perform Western blot for p-STAT1 (SER727)
- Measure band intensity to determine IC50 values (typically ~9 nM in SW620 cells) [4]

In Vivo Administration

Purpose: Assess efficacy in tumor xenograft models [5] [6]

Formulation Preparation:

- **Option 1 (Clear Solution):**

- 5% DMSO, 40% PEG300, 5% Tween 80, 50% ddH2O
- Final concentration: 4.2 mg/mL (9.95 mM) [5]
- **Option 2 (Homogeneous Suspension):**
 - CMC-Na solution
 - Final concentration: ≥ 5 mg/mL [5]

Dosing Protocol:

- **Animal Models:** Female NMRI mice or mice bearing COLO205-F1756 clone 4 xenografts
- **Dosage:** 70 mg/kg orally, twice daily (bid)
- **Treatment Duration:** 9 days for tumor efficacy studies [6]
- **Pharmacodynamic Assessment:** Monitor p-STAT1 (SER727) reduction in tumor tissue [2]

Quantitative Data Summary

Table 1: Biochemical and Cellular Potency Profile of CCT251545

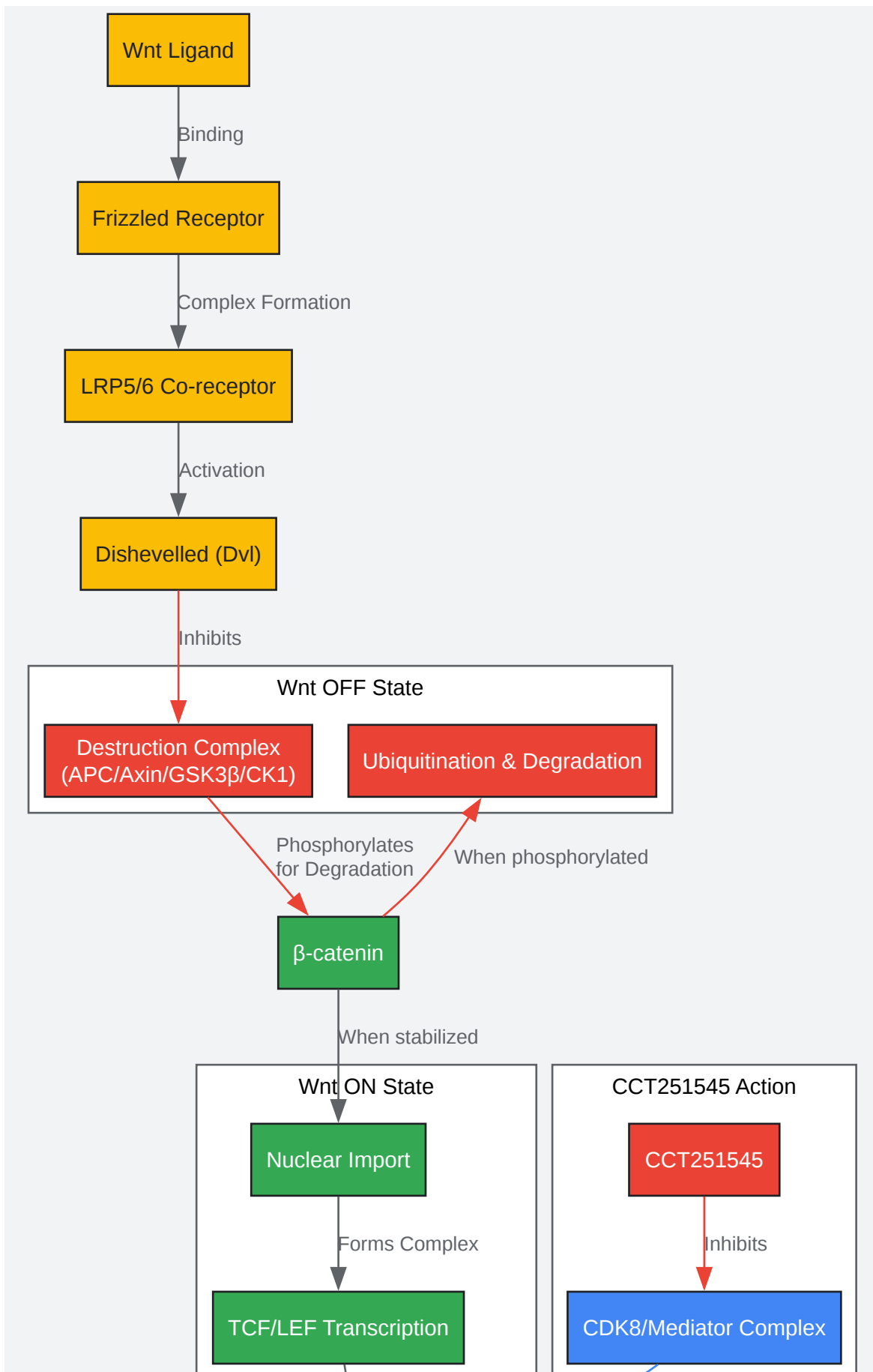
Parameter	Value	Assay System	Reference
CDK8 Binding (Kd)	36 nM	Displacement assay	[3]
CDK19 Binding (Kd)	102 nM	Displacement assay	[3]
CDK8/CycC Biochemical IC50	7 nM	Reporter displacement	[4]
CDK19/CycC Biochemical IC50	6 nM	Reporter displacement	[4]
Wnt Pathway IC50	5 nM	7dF3 cell reporter	[5]
Wnt Pathway IC50	0.035 nM	COLO205-F1756 clone 4	[6]
Cellular p-STAT1 IC50	9 nM	SW620 cells	[4]
GSK3 α IC50	462 nM	Kinase panel	[4]
GSK3 β IC50	690 nM	Kinase panel	[4]

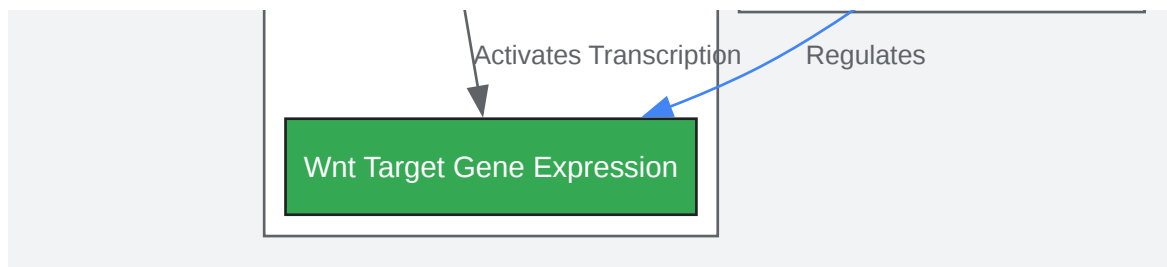
Table 2: In Vivo Pharmacokinetic Parameters

Parameter	Mouse	Rat	Reference
Clearance	Moderate	Moderate	[4]
Oral Bioavailability	>50%	>50%	[4]
Effective Oral Dose	70 mg/kg (bid)	Not reported	[6]
Tumor Growth Inhibition	37.5% reduction	Not reported	[6]

Pathway Diagrams and Experimental Workflows

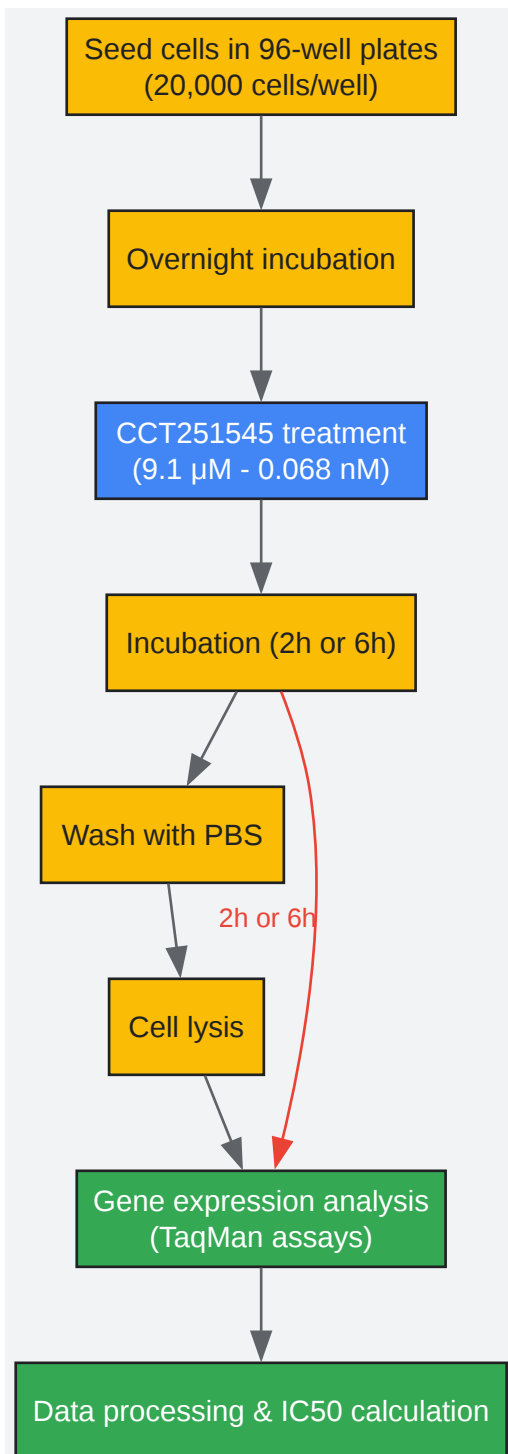
Wnt/ β -catenin Signaling Pathway and CCT251545 Mechanism





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Experimental Workflow for Cell-Based Screening



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Critical Experimental Considerations

Controls and Validation

- **Negative Controls:** Include structurally matched inactive control compound CCT251099 to distinguish target-specific effects [4]
- **Genetic Validation:** Use CDK8/19 double knockout or CDK8 knockout cells to confirm on-target activity (**CCT251545** shows no effect in knockout models) [4]
- **Biomarker Confirmation:** Monitor p-STAT1 (SER727) reduction as proximal biomarker of CDK8/19 inhibition [2] [3]

Technical Notes

- **Solubility:** **CCT251545** has good solubility in DMSO (30 mg/mL, 71.1 mM) but is insoluble in water [5]
- **Stability:** Store compound at -20°C as powder; DMSO stock solutions should be used fresh or stored short-term at -20°C [5]
- **Cellular Models:** The compound shows activity across multiple Wnt-driven models including LS174T, SW620, and COLO205 colorectal cancer cells [5] [4]

Applications in Disease Modeling

CCT251545 has demonstrated efficacy in preclinical cancer models, particularly those driven by Wnt pathway dysregulation:

- **Colorectal Cancer:** Inhibits growth of APC-mutant human colorectal cancer xenografts with 37.5% tumor weight reduction at 70 mg/kg oral dosing [6]
- **WNT-Dependent Tumors:** Shows in vivo activity in WNT-dependent tumors with evidence of pathway modulation [2]
- **Transcriptional Studies:** Useful for exploring CDK8/19-mediated regulation of context-dependent transcriptional programs beyond Wnt signaling, including STAT1-regulated genes [2] [3]

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References

1. Discovery of potent, orally bioavailable, small-molecule ... [pubmed.ncbi.nlm.nih.gov]
2. A selective chemical probe for exploring the role of CDK8 and CDK19 in human disease - PubMed [pubmed.ncbi.nlm.nih.gov]
3. A selective chemical probe for exploring the role of CDK8 and ... [pmc.ncbi.nlm.nih.gov]
4. CCT251545 [chemicalprobes.org]
5. CCT251545 | Wnt/beta-catenin inhibitor | Mechanism [selleckchem.com]
6. APExBIO - Orally bioavailable and potent WNT signaling inhibitor [apexbt.com]

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